

Flutianil's Primary Action within the Fungal Haustorium: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flutianil*

Cat. No.: *B1673491*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the primary site of action of **flutianil**, a novel fungicide with a specific efficacy against powdery mildew. **Flutianil**, a cyano-methylene thiazolidine compound, exhibits a unique mode of action by targeting the haustorium, the specialized feeding structure of biotrophic fungi. This document summarizes key quantitative data, details experimental methodologies from pivotal studies, and presents visual representations of the fungicidal mechanism and experimental workflows.

Core Mechanism of Action

Flutianil's fungicidal activity is concentrated on the functional inhibition of the haustorium. Morphological studies have revealed that **flutianil** does not impede the initial stages of infection by *Blumeria graminis* f. sp. *hordei*, such as conidium germination, appressorium development, or the formation of hooks. Instead, its inhibitory effects manifest at the critical stage of haustorium formation and the subsequent development of the fungus. The primary consequence of **flutianil**'s action is the inhibition of nutrient absorption by the haustorium, which in turn prevents the elongation of secondary hyphae.

Ultrastructural analysis through transmission electron microscopy (TEM) has shown that **flutianil** specifically causes the extra-haustorial matrix and the fungal cell wall to become obscured. This disruption is significant as the extra-haustorial matrix is a crucial interface for nutrient exchange and the delivery of effector proteins that suppress host defenses.

Furthermore, gene expression studies using RNA-sequencing (RNA-seq) have demonstrated that **flutianil** down-regulates the expression of key genes predominantly active in the haustoria, including three sugar transporter genes and various effector genes. Notably, unlike other powdery mildew fungicides, **flutianil** does not significantly impact the expression of genes that are essential for the general survival of the fungus, highlighting its targeted action on the haustorium.

Quantitative Data Summary

The efficacy of **flutianil** (trade name Gatten®) has been quantified in various studies. The following table summarizes the disease severity of powdery mildew on horned violet under different treatments.

Treatment	Mean Disease Severity (0 to 10 Scale)	Statistical Grouping
Nontreated Water Spray	2.0	BC
Gatten® (12.8 fl oz / 100 gallons)	0.1	A
Gatten® (25.4 fl oz / 100 gallons)	0.0	A
MBI-121 (96 fl oz / 100 gallons)	1.9	BC
MBI-121 (128 fl oz / 100 gallons)	1.3	AB
EcoSwing (32 fl oz / 100 gallons)	2.3	BCD
SP2700 (11 oz / 100 gallons)	1.3	AB
SP2700 (22 oz / 100 gallons)	1.3	AB
TDA-NC-1 (570 g / 100 gallons; 3 Apps)	3.4	D
TDA-NC-1 (570 g / 100 gallons; 6 Apps)	3.0	CD
TXC2020 64 fl oz 3 Apps	1.6	B
TXC2020 64 fl oz 4 Apps	2.2	BCD
XDE-659 (20.6 fl oz / 100 gallons)	2.3	BCD
XDE-659 (34.3 fl oz / 100 gallons)	1.3	AB

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com